

Personal protective equipment for handling 2-Bromo-6-fluorotoluene

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Compound of Interest

Compound Name: 2-Bromo-6-fluorotoluene

Cat. No.: B073676

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Essential Safety and Handling Guide for 2-Bromo-6-fluorotoluene

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, handling, and disposal information for **2-Bromo-6-fluorotoluene** (CAS No. 1422-54-4). Adherence to these procedures is essential for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

2-Bromo-6-fluorotoluene is a combustible liquid that can cause skin, eye, and respiratory irritation.[1][2][3] It is harmful if swallowed and is toxic to aquatic life with long-lasting effects.[4]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3)	GHS07	Warning	H335: May cause respiratory irritation.[1][2]
Flammable Liquids (Category 4)	None	Warning	H227: Combustible liquid.[2]
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[4]
Hazardous to the aquatic environment, long-term hazard (Category 2)	GHS09	Warning	H411: Toxic to aquatic life with long lasting effects.[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	C7H6BrF
Molecular Weight	189.02 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	180 °C / 356 °F
Flash Point	76 °C / 168.8 °F
Specific Gravity	1.53 g/cm ³

(Source:[3][5])

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Bromo-6-fluorotoluene** to minimize exposure.

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn if there is a risk of splashing.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[3][6]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat must be worn.	Inspect gloves for any signs of degradation or puncture before use.[6]
Respiratory	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If ventilation is inadequate or if aerosols are generated, a NIOSH/MSHA approved respirator with an appropriate cartridge is required.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[3][6]
Body	Wear a lab coat or other protective clothing to prevent skin exposure.	---

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **2-Bromo-6-fluorotoluene**.

4.1. Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Fume Hood: Ensure a certified chemical fume hood is operational.
- Safety Equipment: Verify that a safety shower and eyewash station are readily accessible and functional.[6]

- PPE Inspection: Inspect all required PPE for integrity before use.
- Spill Kit: Have a spill kit containing inert absorbent material (e.g., sand, vermiculite) readily available.[\[1\]](#)

4.2. Handling

- Ventilation: Always handle the chemical inside a well-ventilated fume hood.[\[1\]](#)[\[3\]](#)
- Avoid Contact: Prevent all personal contact with the substance, including inhalation of vapors and direct skin or eye contact.[\[1\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)
[\[7\]](#) No smoking in the handling area.[\[1\]](#)
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[\[1\]](#) Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[3\]](#) Contaminated work clothes should be laundered separately.[\[1\]](#)
- Container Management: Keep containers securely sealed when not in use.[\[1\]](#)[\[3\]](#)

4.3. Storage

- Original Container: Store in the original, tightly closed container.[\[1\]](#)
- Storage Conditions: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents, bases, alcohols, amines, and metals.[\[1\]](#)[\[7\]](#)
- Physical Damage: Protect containers from physical damage and check regularly for leaks.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Incident	First Aid / Response Protocol
Eye Contact	Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [1] [3]
Skin Contact	Immediately flush skin and hair with running water and soap for at least 15 minutes. [1] Remove all contaminated clothing. If skin irritation occurs, seek medical attention. [3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell. [3] [7]
Ingestion	Do NOT induce vomiting. Immediately give a glass of water. [1] Seek immediate medical attention or contact a Poison Information Center. [7]
Spill	Evacuate the area and ensure adequate ventilation. Remove all ignition sources. [1] Wear appropriate PPE. Contain and absorb the spill with an inert material like sand or vermiculite. [1] Collect the absorbed material into a suitable, labeled container for disposal. [1]
Fire	Use dry chemical powder, foam, or carbon dioxide to extinguish. [1] Wear full protective clothing and a self-contained breathing apparatus (SCBA). [1]

Disposal Plan

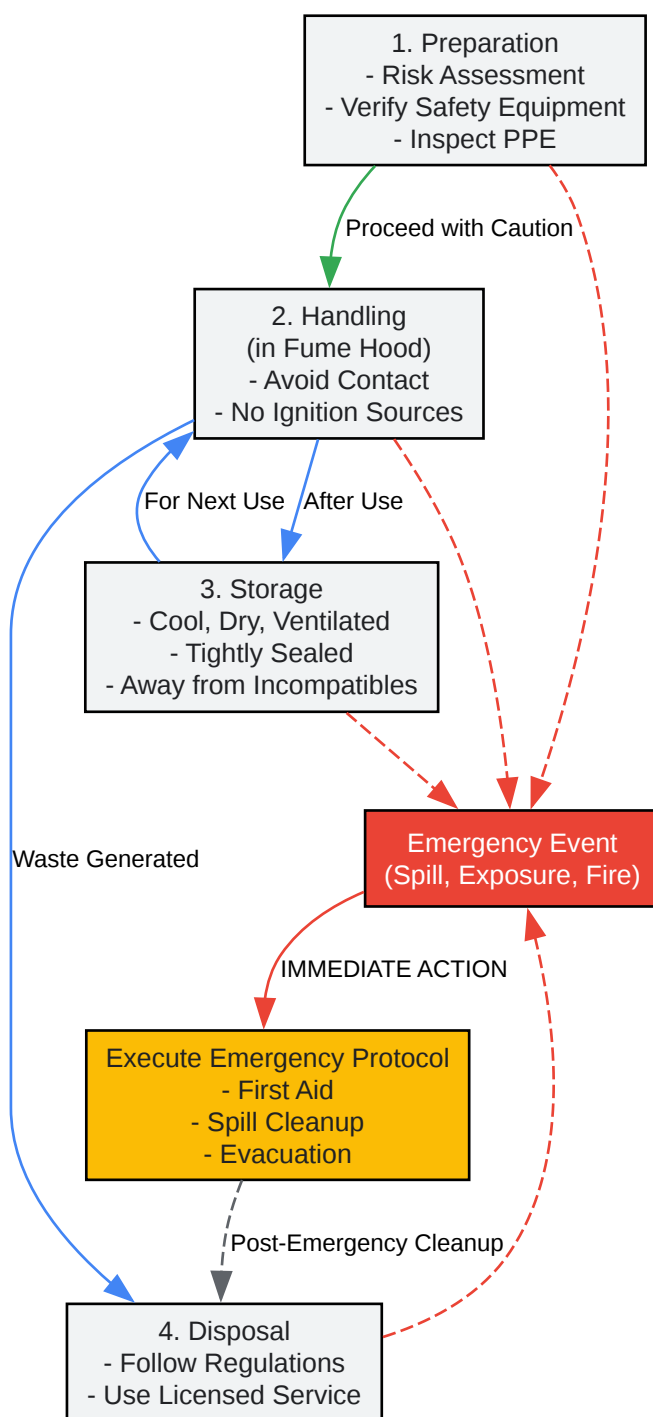
Proper disposal is essential to prevent environmental contamination and comply with regulations.

- Waste Generation: Minimize waste generation.

- Disposal: Dispose of unused material and contaminated items in accordance with local, state, and federal regulations. This material may be considered hazardous waste.
- Professional Service: Contact a licensed professional waste disposal service to dispose of this material.[4]
- Containers: Do not reuse empty containers. Dispose of them as unused product.[4]
- Environmental Release: Avoid release to the environment.[4]

Workflow and Safety Logic

The following diagram illustrates the logical flow of operations for safely handling **2-Bromo-6-fluorotoluene**.



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Caption: Safe handling workflow for **2-Bromo-6-fluorotoluene**.

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